

# Cladribine Triphosphate: A Technical Guide to Cellular Uptake and Metabolism

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## Compound of Interest

Compound Name: 2-Chloro-2'-deoxyadenosine-5'-triphosphate

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## Introduction

Cladribine (2-chloro-2'-deoxyadenosine, 2-CdA) is a purine nucleoside analog with potent cytotoxic effects on lymphocytes, making it an effective therapeutic agent for certain hematological malignancies and relapsing forms of multiple sclerosis.[1] Cladribine is a prodrug that requires intracellular phosphorylation to its active triphosphate form, cladribine triphosphate (Cd-ATP), to exert its therapeutic effect.[2][3] The selective toxicity of cladribine towards lymphocytes is attributed to the high intracellular ratio of activating to inactivating enzymes within these cells.[4][5][6] This guide provides an in-depth technical overview of the cellular uptake and metabolic pathways of cladribine, along with detailed experimental protocols for their investigation.

## Data Presentation

### Table 1: Pharmacokinetic Properties of Cladribine

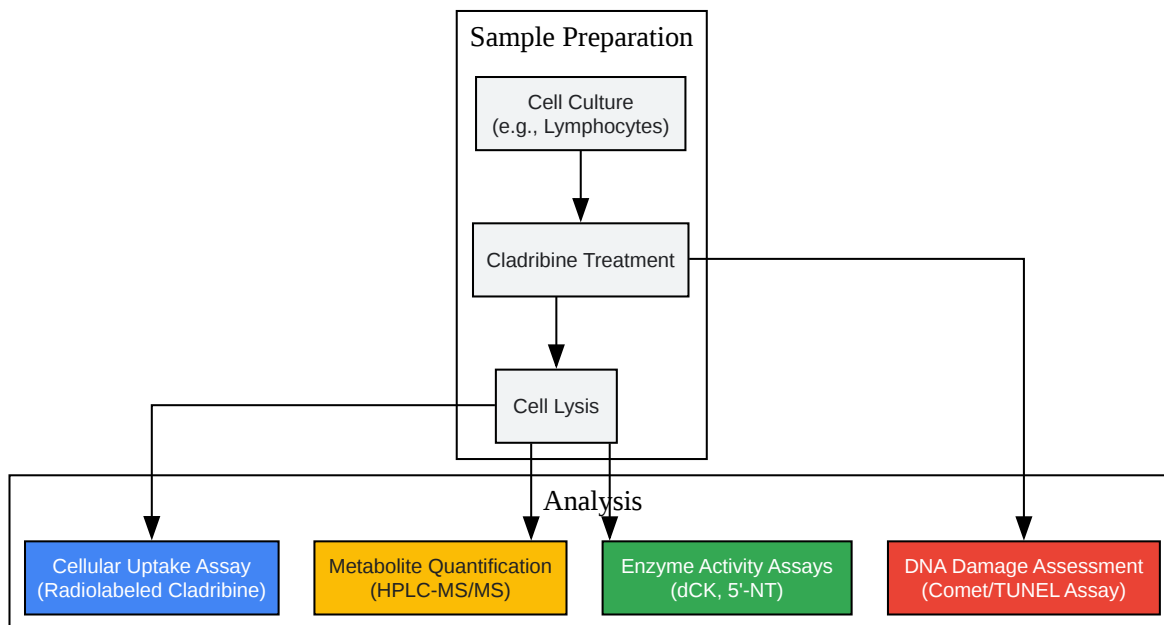
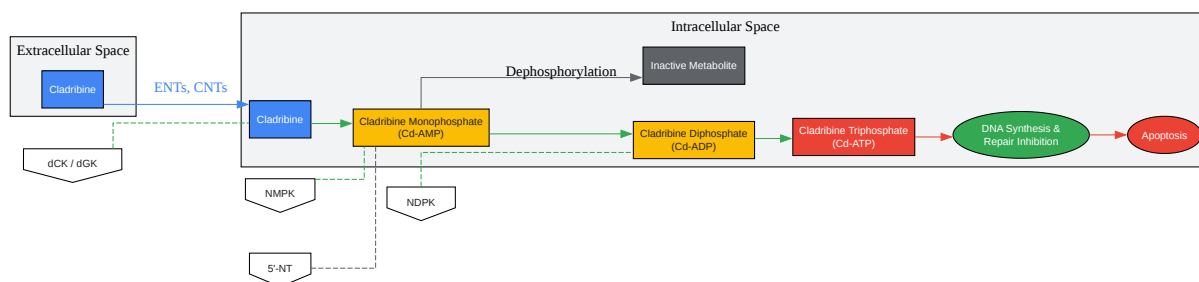
Parameter	Value	References
Oral Bioavailability	~40%	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Plasma Protein Binding	20%	<a href="#">[9]</a>
Volume of Distribution	480 - 490 L	<a href="#">[9]</a>
Terminal Half-life (Oral)	Approximately 1 day	<a href="#">[3]</a>
Cerebrospinal Fluid : Plasma Ratio	~0.25	<a href="#">[7]</a> <a href="#">[8]</a>

**Table 2: Intracellular Metabolism of Cladribine**

Metabolite	Intracellular Half-life	Notes	References
Cladribine Monophosphate (Cd-AMP)	15 hours	Formed by deoxycytidine kinase (dCK) and deoxyguanosine kinase (dGK).	<a href="#">[10]</a>
Cladribine Triphosphate (Cd-ATP)	10 hours	The active metabolite that incorporates into DNA.	<a href="#">[10]</a>
Intracellular:Extracellular Ratio	30-40 fold	Rapid accumulation in lymphocytes within 1 hour of exposure.	<a href="#">[9]</a> <a href="#">[10]</a>

## Signaling Pathways and Experimental Workflows

### Cellular Uptake and Metabolism of Cladribine



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